

Health and safety information for handling 4-Amino-2-nitropyridine

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Compound of Interest

Compound Name: 4-Amino-2-nitropyridine

Cat. No.: B056722

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An In-depth Technical Guide to the Health and Safety of Handling 4-Amino-2-nitropyridine

Disclaimer: Detailed, experimentally verified health and safety data for **4-Amino-2-nitropyridine** (CAS No. 14916-64-4) is limited in publicly available literature. The following guide has been compiled using computational data specific to **4-Amino-2-nitropyridine** and safety data from the closely related, but more extensively studied, compound 4-Aminopyridine (CAS No. 504-24-5). This information should be used as a guideline for establishing safe handling procedures. A comprehensive, substance-specific risk assessment should be conducted by qualified personnel before any handling or use.

Hazard Identification and Classification

Due to the lack of specific experimental data for **4-Amino-2-nitropyridine**, the hazard classification is based on its structural analogue, 4-Aminopyridine. The presence of the nitro functional group may alter toxicity, and the compound should be handled with extreme caution as a substance with unknown toxicological properties.

Based on the data for the analogue 4-Aminopyridine, the following hazards are anticipated^[1]^[2]:

- Signal Word: Danger^[1]^[2]
- GHS Hazard Pictograms:

- GHS05: Corrosion
- GHS06: Acute Toxicity (fatal or toxic)
- GHS09: Hazardous to the Aquatic Environment
- Hazard Statements:
 - H300: Fatal if swallowed.[1][2]
 - H311 + H331: Toxic in contact with skin or if inhaled.[1][2]
 - H314: Causes severe skin burns and eye damage.[1][2]
 - H411: Toxic to aquatic life with long lasting effects.[1][2]
- Precautionary Statements:
 - P260: Do not breathe dust.[1][3][4]
 - P270: Do not eat, drink or smoke when using this product.[1][3][4]
 - P273: Avoid release to the environment.[1][3][4]
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][3][4]
 - P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/ doctor. Rinse mouth.[1]
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[1]
 - P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/ doctor.[1]
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor.[1]

- P405: Store locked up.[1][3]
- P501: Dispose of contents/ container to an approved waste disposal plant.[1][3]

Physicochemical and Toxicological Data

The following tables summarize known data for **4-Amino-2-nitropyridine** and its analogue, 4-Aminopyridine. All data for 4-Aminopyridine should be considered as indicative only.

Table 1: Physical and Chemical Properties

Property	Value (4-Amino-2-nitropyridine)	Value (Analogue: 4-Aminopyridine)	Reference
Molecular Formula	C ₅ H ₅ N ₃ O ₂	C ₅ H ₆ N ₂	[5][6]
Molecular Weight	139.11 g/mol	94.12 g/mol	[5][6]
Appearance	Solid (predicted)	White solid/powder	[7]
Melting Point	Not available	155 - 158 °C	[1]
Boiling Point	Not available	273 °C	[1]
log Pow (n-octanol/water)	0.4 (Computed)	ca. -0.76	[1][5]

Table 2: Toxicological Data (Based on Analogue: 4-Aminopyridine)

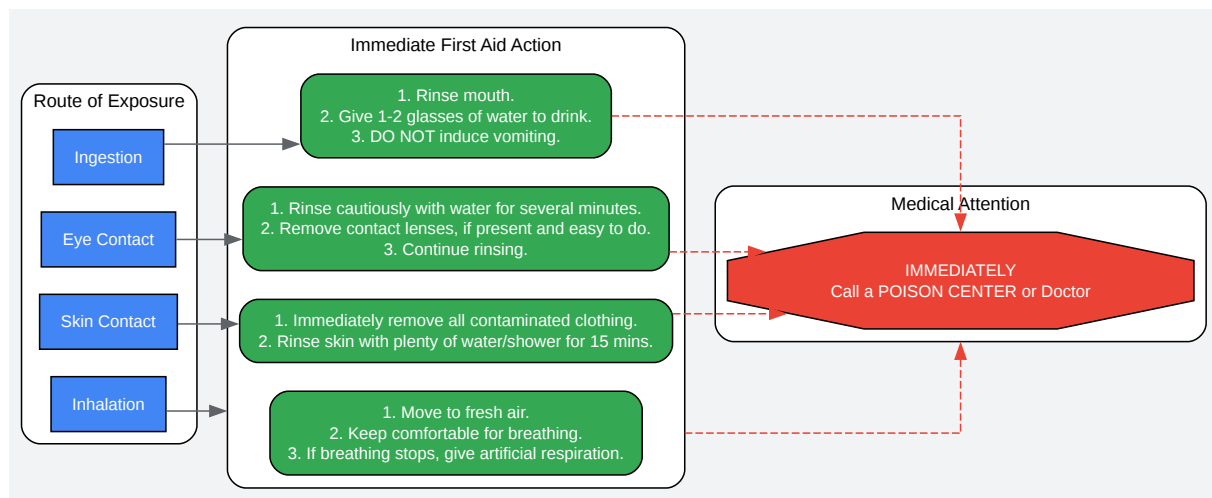
Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	20 mg/kg	[1]
LC50	Rat	Inhalation	0.53 mg/l (4 h, dust/mist)	[1]
LD50	Rabbit	Dermal	327 mg/kg	[1]
Skin Corrosion/Irritation	Reconstructed human epidermis (RhE)	In-vitro	Causes burns (OECD 431)	[1]
Serious Eye Damage/Irritation	In-vitro study	In-vitro	Irreversible effects on the eye (OECD 492)	[1]
Germ Cell Mutagenicity	S. typhimurium	Ames test (OECD 471)	Negative	[1]
Carcinogenicity	N/A	N/A	Not identified as a carcinogen by IARC, NTP, or OSHA.[1][8]	[1][8]

Table 3: Ecotoxicity Data (Based on Analogue: 4-Aminopyridine)

Endpoint	Species	Test Type	Value	Reference
LC50	Oryzias latipes (Fish)	96 h semi-static (OECD 203)	3.43 mg/l	[1]
EC50	Daphnia magna (Water flea)	48 h (Immobilization)	14.5 mg/l	[1]

Emergency Procedures and First Aid

First responders must protect themselves from exposure.[1][3] Immediate medical attention is required for all routes of exposure.[9][10]



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Caption: General First Aid Workflow for Exposure.

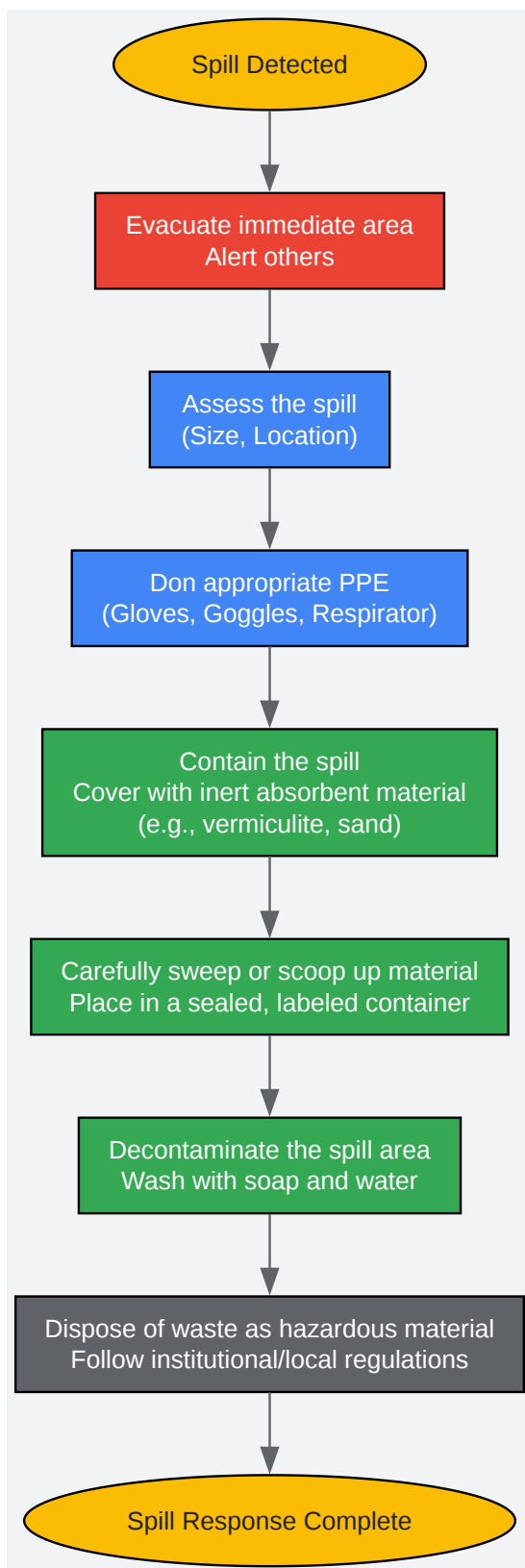
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing has stopped, provide artificial respiration.[3] Seek immediate medical attention.[3]
- Skin Contact: Immediately take off all contaminated clothing.[1] Rinse the affected skin area with plenty of water or use a safety shower.[1] Seek immediate medical attention.[3]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[11][12] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention from an ophthalmologist.[3]
- Ingestion: If swallowed, rinse mouth with water.[11] Give one or two glasses of water to drink.[3] Do NOT induce vomiting.[10] Seek immediate medical attention.[3] Effects of ingestion may include dizziness, headache, and unconsciousness.[1]

Handling, Storage, and Personal Protective Equipment (PPE)

- Handling: Use only in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][13]} Avoid the formation and inhalation of dust.^{[1][12]} Do not eat, drink, or smoke when using this product.^{[3][11]} Wash hands and any exposed skin thoroughly after handling.^{[3][11]}
- Storage: Store in a dry, cool, and well-ventilated place.^[1] Keep the container tightly closed.^[1] Store in a locked area accessible only to authorized personnel.^[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[11]
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). It is recommended to double-glove.^[13] Wear a laboratory coat, long pants, and closed-toe shoes.^[13]
 - Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved particulate respirator.^{[11][12]}

Accidental Release and Fire-Fighting Measures

Accidental Release



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Caption: Logical Workflow for a Solid Chemical Spill.

- **Personal Precautions:** Evacuate personnel from the immediate area.^{[1][10]} Ensure adequate ventilation.^[1] Avoid breathing dust and prevent contact with skin or eyes.^[1] Wear the appropriate level of PPE as described in Section 4.0.
- **Environmental Precautions:** Prevent the substance from entering drains or surface water.^{[1][7]}
- **Methods for Cleaning Up:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.^[11] Use an inert absorbent material like vermiculite or sand if necessary. Clean the affected area thoroughly once the material has been removed.^[1]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.^{[9][12]}
- **Specific Hazards:** The substance is combustible.^{[1][7]} In the event of a fire, hazardous combustion gases such as nitrogen oxides (NO_x) and carbon monoxide (CO) may be produced.^{[9][10]} Dust may form explosive mixtures with air upon intense heating.^{[1][3]}
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).^{[1][7]}

Experimental Protocols Cited

The toxicological data for the analogue compound 4-Aminopyridine references several standardized OECD (Organisation for Economic Co-operation and Development) test guidelines.^[1] These protocols are the basis for assessing the hazards of chemical substances.

- **OECD Test Guideline 431 (In Vitro Skin Corrosion):** This test determines the corrosive potential of a chemical on the skin by using a reconstructed human epidermis model. The chemical is applied to the tissue surface, and cell viability is measured after specific exposure times. A significant decrease in viability indicates a corrosive effect.
- **OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium test method):** This in-vitro method assesses the potential for a chemical to cause serious eye damage. The test

substance is applied to a reconstructed human cornea-like epithelium tissue. Cell viability is measured after exposure to predict the chemical's hazard classification for eye irritation or serious damage.

- OECD Test Guideline 471 (Bacterial Reverse Mutation Test - Ames Test): This is a widely used test for identifying gene mutations. Strains of the bacterium *Salmonella typhimurium* that carry a mutation preventing them from synthesizing a specific amino acid are used. The bacteria are exposed to the test chemical, and the number of colonies that have reverted (mutated back) to a state where they can produce the amino acid is counted. A positive result indicates the chemical is a mutagen.^[1]

Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.^[1] The substance should be treated as hazardous waste.^[1] Do not allow the chemical to enter drains or sewer systems.^[1] Contaminated packaging should be disposed of in the same manner as the product itself.^[1] Consider incineration in a chemical incinerator equipped with an afterburner and scrubber.^[12]

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